

An In-depth Technical Guide to 3-Amino-4-nitropyridine 1-oxide

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Compound of Interest

Compound Name: 3-Amino-4-nitropyridine 1-oxide

Cat. No.: B189874

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CAS Number: 19349-78-1

This technical guide provides a comprehensive overview of **3-Amino-4-nitropyridine 1-oxide**, a heterocyclic organic compound of interest to researchers and professionals in drug development and chemical synthesis. Due to the limited availability of detailed experimental data for this specific compound, this guide also leverages information on closely related analogues to provide a thorough understanding of its properties and potential applications.

Core Compound Properties

While specific experimental data for **3-Amino-4-nitropyridine 1-oxide** is not extensively reported in publicly available literature, its fundamental properties as confirmed by chemical suppliers are summarized below.

Property	Value	Source
CAS Number	19349-78-1	Synchem[1]
Molecular Formula	C ₅ H ₅ N ₃ O ₃	Synchem[1]
Molecular Weight	155.11 g/mol	Synchem[1]
Purity	Typically ≥95%	Synchem[1]

For context, the related compound 4-Amino-3-nitropyridine (without the N-oxide) has a reported melting point of 203-207 °C.[2]

Synthesis and Experimental Protocols

A detailed experimental protocol for the synthesis of **3-Amino-4-nitropyridine 1-oxide** is not readily available in peer-reviewed literature. However, the synthesis of structurally similar compounds, such as other nitropyridine N-oxides, provides valuable insight into potential synthetic routes. A common method involves the nitration of the corresponding amino-pyridine N-oxide.

Below is a representative experimental protocol for a reaction involving a closely related compound, 3-bromo-4-nitropyridine N-oxide, which is used in the synthesis of 3-fluoro-4-aminopyridine. This protocol illustrates the handling and reaction conditions that are likely applicable to **3-Amino-4-nitropyridine 1-oxide**.

Representative Experimental Protocol: Synthesis of 3-fluoro-4-nitropyridine N-oxide from 3-bromo-4-nitropyridine N-oxide[3]

This nucleophilic aromatic substitution reaction demonstrates a key transformation of a substituted 4-nitropyridine N-oxide.

Materials:

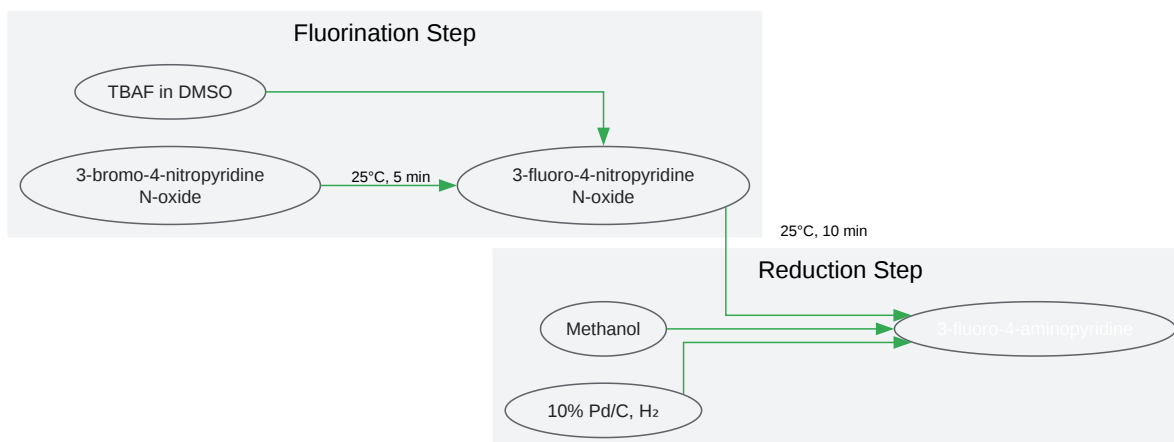
- 3-bromo-4-nitropyridine N-oxide
- Tetrabutylammonium fluoride (TBAF)
- Dimethyl sulfoxide (DMSO)
- 10% Palladium on carbon (Pd/C)
- Methanol (MeOH)
- Hydrogen gas (H₂)

Procedure:

- Fluorination:
 - Dissolve 3-bromo-4-nitropyridine N-oxide in DMSO.
 - Add 0.5 equivalents of TBAF to the solution at room temperature (25 °C).
 - Stir the reaction mixture for 5 minutes.
 - The reaction yields 3-fluoro-4-nitropyridine N-oxide.
- Reduction (Hydrogenation):
 - To the resulting 3-fluoro-4-nitropyridine N-oxide, add 3 mg of 10% Pd/C.
 - Suspend the mixture in methanol.
 - Subject the reaction to 1 atmosphere of hydrogen gas at room temperature (25 °C) for 10 minutes.
 - This step quantitatively yields 3-fluoro-4-aminopyridine.

Monitoring and Analysis: The progress of such reactions is typically monitored by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC). The identity and purity of the products are confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (^1H , ^{13}C , ^{19}F NMR) and mass spectrometry.

Representative Synthesis Workflow



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Representative synthesis workflow for a related compound.

Potential Biological Activity and Applications in Drug Development

While the specific biological activity of **3-Amino-4-nitropyridine 1-oxide** has not been extensively characterized, the broader class of nitropyridine N-oxides has garnered significant interest in medicinal chemistry. These compounds are recognized for a range of biological activities, suggesting potential therapeutic applications for the title compound.

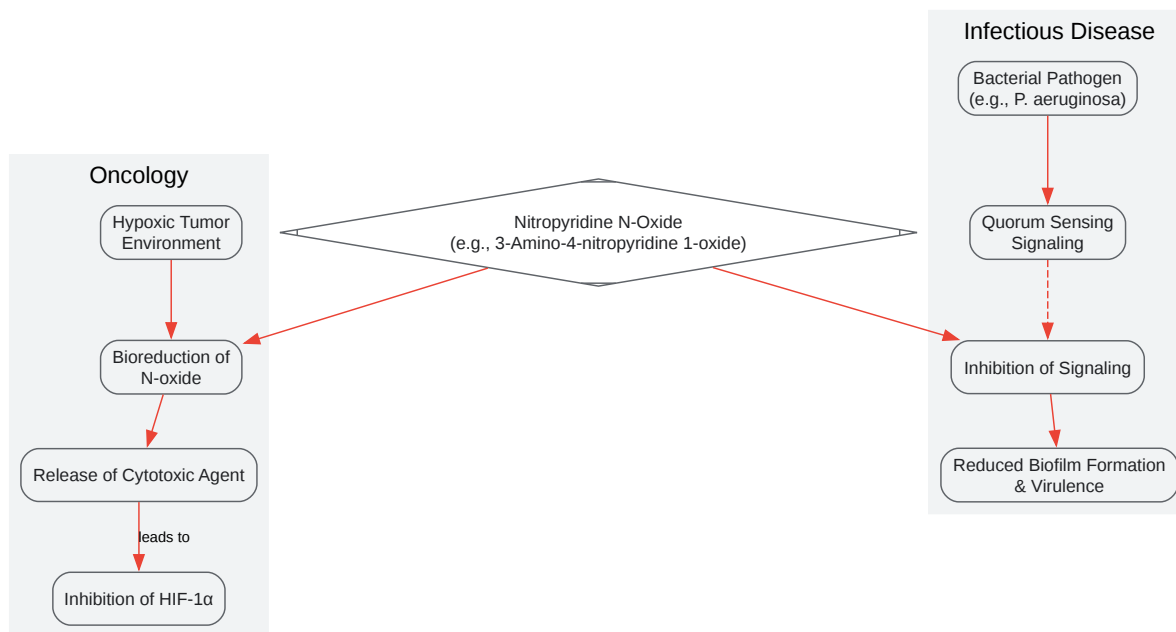
Antimicrobial and Antiparasitic Activity: Quinoxaline 1,4-di-N-oxides, which share the N-oxide feature, exhibit a wide spectrum of biological properties, including antimicrobial, antitumoral, and antitrypanosomal activities.[3] For instance, 3-amino-1,4-di-N-oxide quinoxaline-2-carbonitrile derivatives have been evaluated for their in vitro antimalarial and antileishmanial activity.[3]

Hypoxia-Activated Prodrugs in Cancer Therapy: A significant area of interest is the use of N-oxides as hypoxia-activated prodrugs.[4] In the low-oxygen environment characteristic of solid tumors, the N-oxide group can be bio-reduced to release a cytotoxic agent. This targeted activation minimizes damage to healthy, well-oxygenated tissues. For example, 3-amino-2-quinoxalinecarbonitrile 1,4-dioxide has been shown to inhibit the expression of HIF-1 α , a key transcription factor in tumor survival and angiogenesis.[3]

Quorum Sensing Inhibition: 4-Nitropyridine-N-oxide has been identified as a quorum sensing inhibitor in *Pseudomonas aeruginosa*. [4] Quorum sensing is a cell-to-cell communication system used by bacteria to coordinate group behaviors, including biofilm formation and virulence factor production. Inhibition of this pathway is a promising strategy for combating bacterial infections without exerting direct bactericidal pressure, which can lead to resistance.

The presence of both an amino group and a nitro group on the pyridine N-oxide scaffold of **3-Amino-4-nitropyridine 1-oxide** suggests it could be a valuable intermediate for synthesizing novel therapeutic agents with activities in these areas.

Potential Therapeutic Pathways for Nitropyridine N-Oxides

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Potential signaling pathways targeted by nitropyridine N-oxides.

Safety and Handling

Detailed safety information for **3-Amino-4-nitropyridine 1-oxide** is not available. However, based on the data for the related compound 4-Amino-3-nitropyridine, the following precautions should be considered:

- Hazard Classifications: May be harmful if swallowed, and may cause skin, eye, and respiratory irritation.[2]
- Personal Protective Equipment (PPE): It is recommended to use a dust mask (e.g., N95), eye shields, and gloves when handling this compound.[2]
- Storage: Store in a cool, dry, and well-ventilated area.

Researchers should always consult the specific Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

Conclusion

3-Amino-4-nitropyridine 1-oxide is a chemical intermediate with potential for use in the synthesis of novel compounds with therapeutic applications, particularly in the areas of oncology and infectious diseases. While detailed experimental data for this specific molecule is sparse, information from closely related analogues provides a strong foundation for its potential synthesis, handling, and application in drug discovery and development. Further research into the biological activity of this compound is warranted to fully elucidate its therapeutic potential.

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